

Application Notes and Protocols: Cell Culture

Preparation of Promethazine Maleate from DMSO Stock

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Compound of Interest

Compound Name: Promethazine maleate

Cat. No.: B1232396

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Promethazine is a first-generation antihistamine of the phenothiazine family, primarily known for its H1 receptor antagonism, which provides sedative and antiemetic effects. [1][2] It is widely used to treat allergy symptoms, nausea, and motion sickness.[3] Beyond these classical applications, recent research has unveiled its potential in other areas, such as oncology, where it has been shown to inhibit cancer cell proliferation and promote apoptosis by modulating key signaling pathways like PI3K/AKT.[4][5] For reproducible and accurate in vitro studies, the correct preparation of promethazine from a Dimethyl Sulfoxide (DMSO) stock is critical. This document provides detailed protocols, quantitative data, and visual guides for the preparation and application of **promethazine maleate** in cell culture settings.

Solubility and Storage

Proper dissolution and storage are paramount to maintaining the stability and efficacy of promethazine. Promethazine hydrochloride is soluble in organic solvents like DMSO and ethanol.[6][7] Stock solutions in DMSO are typically stored at low temperatures to ensure long-term stability.[8]

Table 1: Solubility and Storage of Promethazine

Parameter	Solvent/Condition	Value/Recommendation	Citations
Solubility	DMSO	~5-64 mg/mL (hydrochloride salt)	[6][7]
Water	~64 mg/mL (hydrochloride salt)	[7]	
Ethanol	~34-64 mg/mL (hydrochloride salt)	[7]	
Storage (Powder)	-20°C	≥ 4 years	[6]
Storage (Stock in DMSO)	-80°C	Up to 6 months	[8]
-20°C	Up to 1 month	[8]	
Handling Notes	Light Protection	Protect solutions from light.	[9][10]
Freeze/Thaw Cycles	Avoid repeated freezing and thawing.	[8]	

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Promethazine Maleate Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution, which serves as the foundation for creating working solutions for cell treatment.

Materials:

- **Promethazine Maleate** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or amber vials

- Vortex mixer
- Calibrated pipette

Procedure:

- **Calculation:** Determine the required mass of **promethazine maleate** to achieve the desired stock concentration (e.g., 10 mM). Use a molarity calculator for accuracy.
- **Weighing:** Carefully weigh the calculated amount of **promethazine maleate** powder in a sterile microcentrifuge tube.
- **Dissolution:** Add the appropriate volume of sterile DMSO to the tube. For example, to make a 10 mM stock from a compound with a molecular weight of 444.5 g/mol, dissolve 4.445 mg in 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution, but avoid overheating.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting tubes (e.g., amber vials). Store the aliquots at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).^[8]

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol details the dilution of the DMSO stock into cell culture medium to achieve the final desired concentrations for treating cells.

Materials:

- **Promethazine Maleate** DMSO stock solution (from Protocol 1)
- Pre-warmed, complete cell culture medium
- Sterile conical tubes or microcentrifuge tubes
- Calibrated pipettes

Procedure:

- Thaw Stock: Thaw one aliquot of the promethazine DMSO stock at room temperature.
- Intermediate Dilution (Optional but Recommended): To minimize precipitation and pipetting errors, perform an intermediate dilution step. For example, dilute the 10 mM stock 1:10 in pre-warmed culture medium to create a 1 mM solution.
- Final Dilution: Perform serial dilutions from the stock or intermediate solution into the final volume of cell culture medium. It is crucial to perform this dilution in a stepwise manner to avoid precipitation.^[8]
 - Example for 10 μ M final concentration: Add 10 μ L of a 1 mM intermediate solution to 990 μ L of cell culture medium.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the culture medium as is present in the highest concentration of the drug treatment. The final DMSO concentration should ideally be kept below 0.5% to avoid cellular toxicity.^{[8][11]}
- Cell Treatment: Remove the existing medium from the cells and replace it with the medium containing the final concentrations of **promethazine maleate** or the vehicle control.
- Incubation: Incubate the cells for the desired experimental duration (e.g., 24, 48, or 72 hours).

Quantitative Data and In Vitro Effects

The final concentration of DMSO and promethazine can significantly impact experimental outcomes.

Table 2: General Guidelines for Final DMSO Concentration in Cell Culture

Final DMSO Conc.	General Effect on Cell Lines	Citations
< 0.1%	Generally considered safe with minimal effects; recommended for sensitive cells.	[11] [12]
0.1% - 0.5%	Well-tolerated by many robust cell lines for up to 72 hours.	[11]
> 0.5%	Potential for increased cytotoxicity and off-target effects.	[11]

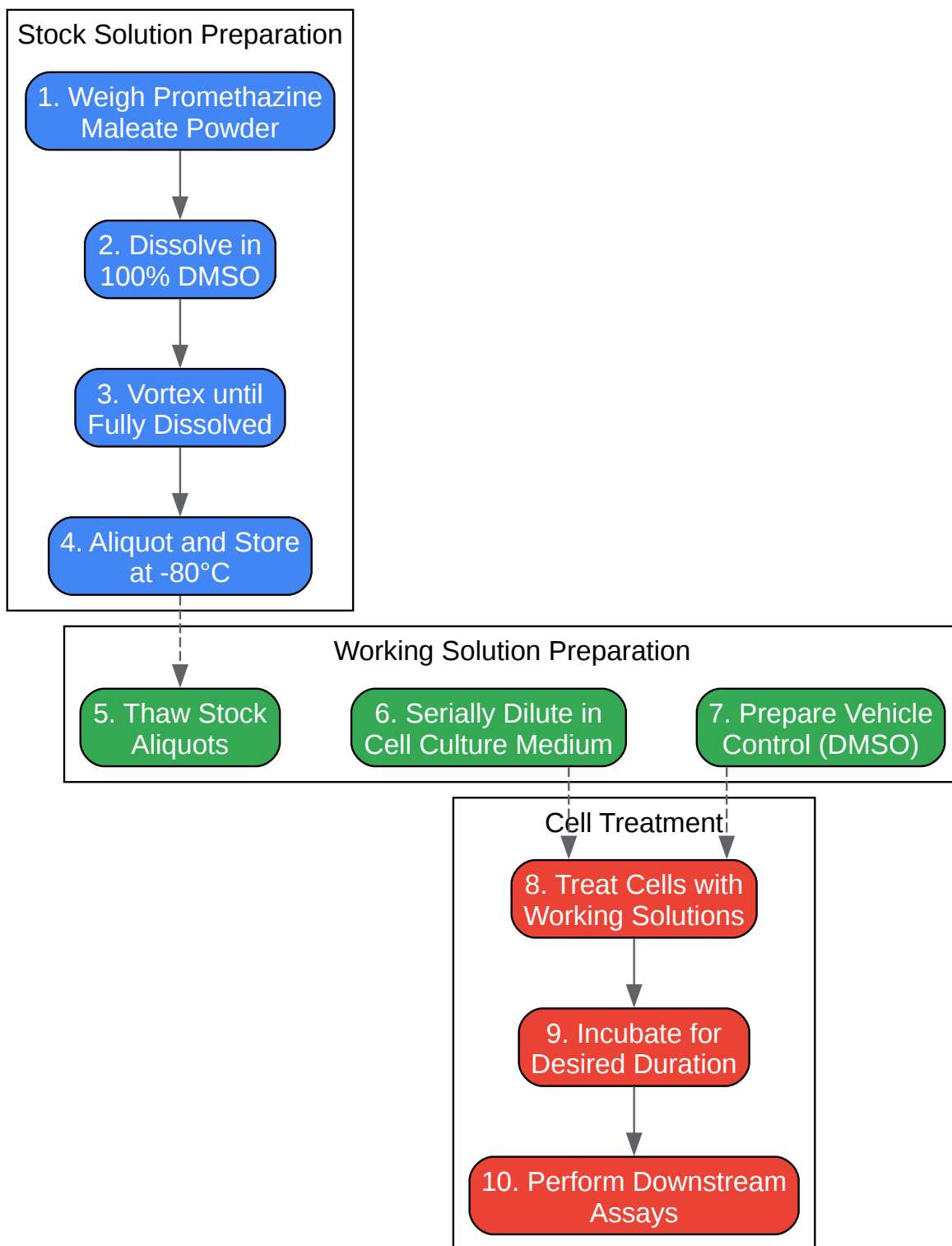
Table 3: Exemplary Working Concentrations and Effects of Promethazine

Cell Type	Concentration	Observed Effect	Citation
HT29 (Colorectal Cancer)	27.34 μ M	IC50 value after 24h treatment	[1]
SW480 (Colorectal Cancer)	33.00 μ M	IC50 value after 24h treatment	[1]
Caco2 (Colorectal Cancer)	40.96 μ M	IC50 value after 24h treatment	[1]
HCT116 (Colorectal Cancer)	74.79 μ M	IC50 value after 24h treatment	[1]
Candida tropicalis	64 μ g/mL	Antifungal activity against planktonic cells	[13]
Isolated Rat Hepatocytes	100 μ M	Inhibition of lipid peroxidation	[14]

Visualized Workflows and Signaling Pathways

Experimental Workflow

The following diagram illustrates the overall process from stock preparation to cell treatment.

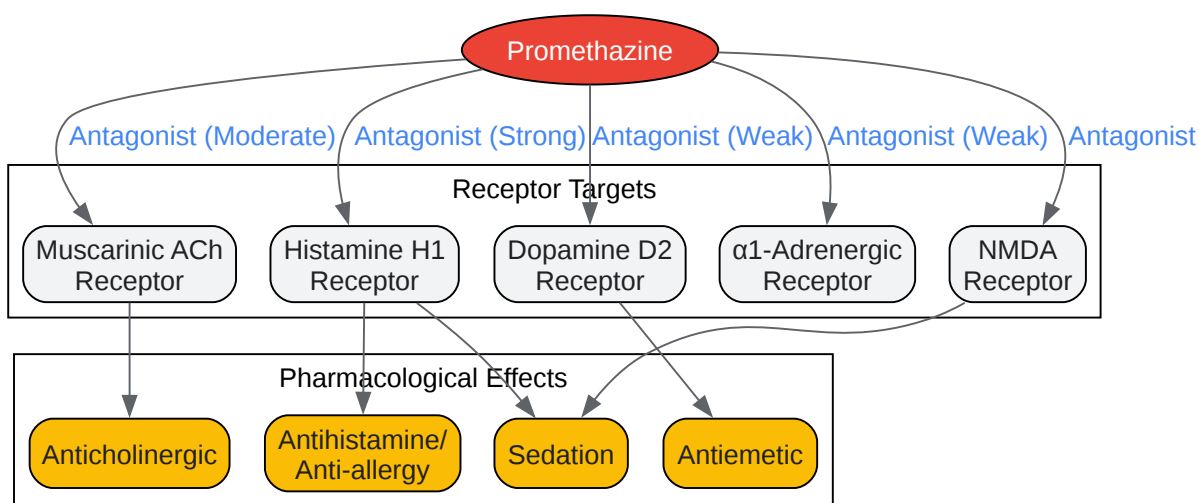


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Caption: Workflow for preparing promethazine working solutions from DMSO stock.

Promethazine's Multifaceted Mechanism of Action

Promethazine interacts with multiple receptor systems, contributing to its diverse pharmacological effects.^{[15][16]}

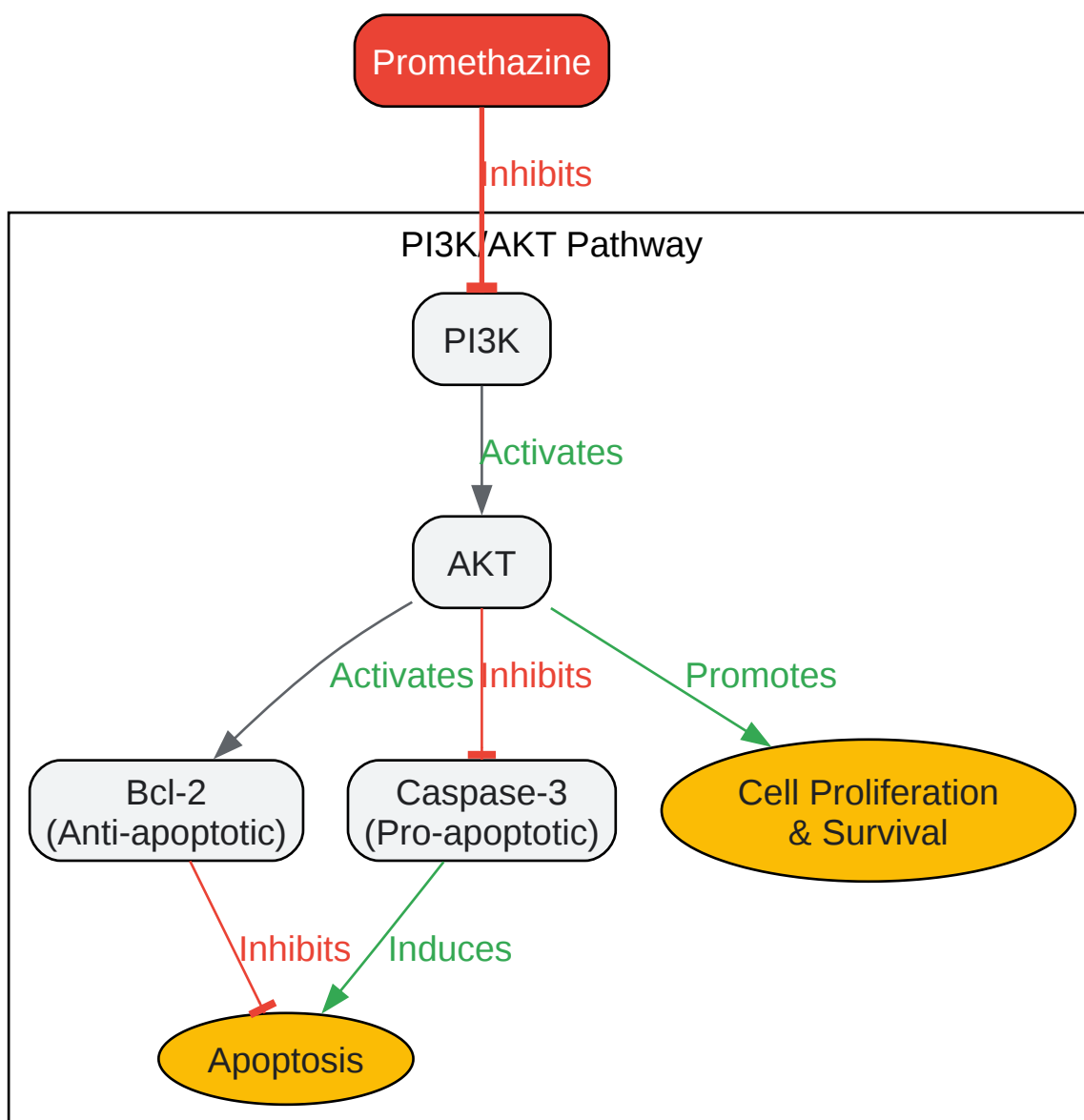


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Caption: Promethazine acts as an antagonist at multiple CNS receptors.

Inhibition of the PI3K/AKT Signaling Pathway in Cancer Cells

In colorectal cancer cells, promethazine has been shown to suppress the PI3K/AKT pathway, a key regulator of cell survival and proliferation.^{[4][5]}



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Caption: Promethazine induces apoptosis by inhibiting PI3K/AKT signaling.

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